

Application Notes and Protocols: Ethyl Piperazine-2-carboxylate Dihydrochloride in Asymmetric Synthesis

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Compound of Interest

Compound Name: *Ethyl Piperazine-2-carboxylate Dihydrochloride*

Cat. No.: B178304

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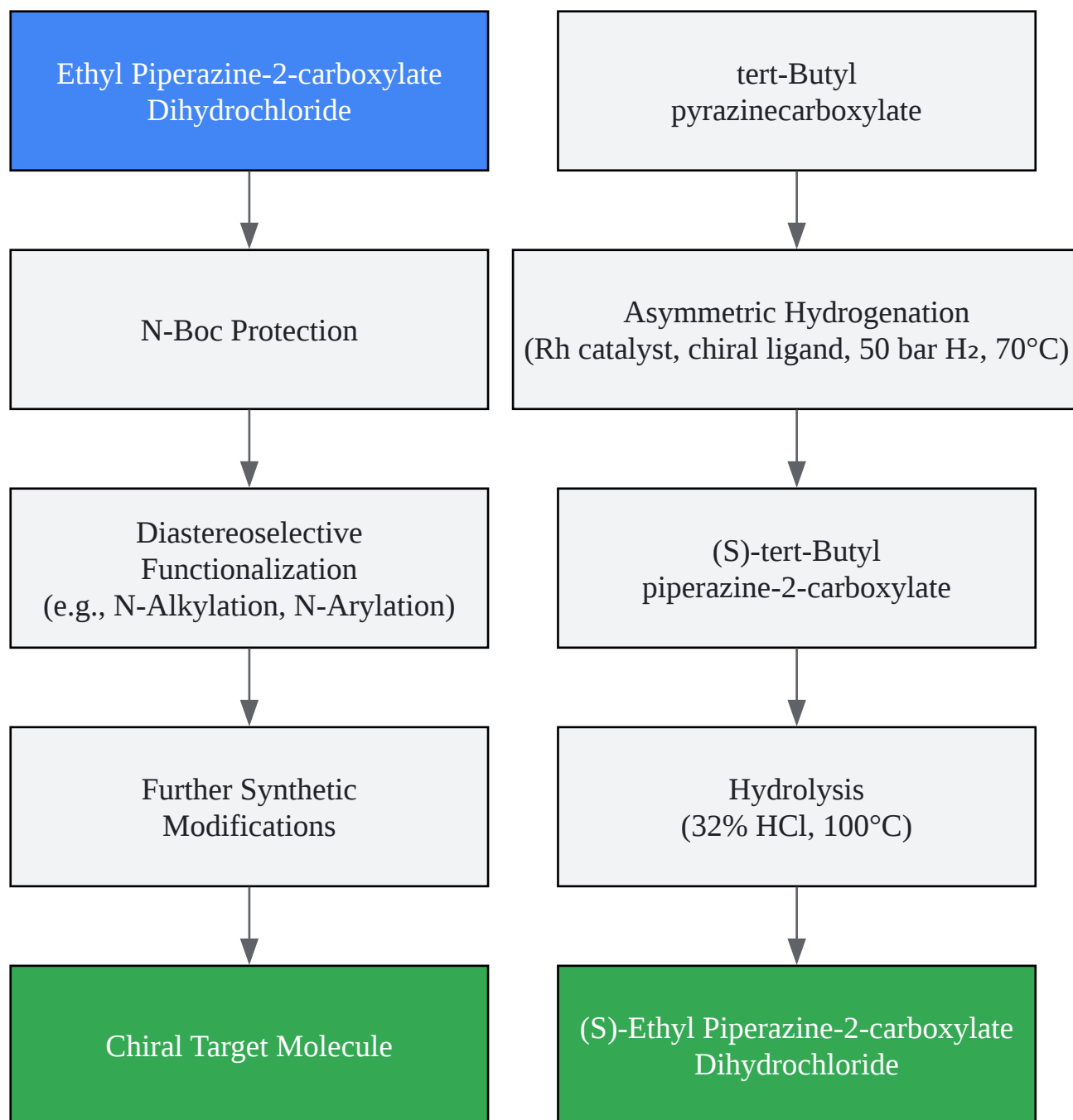
For Researchers, Scientists, and Drug Development Professionals

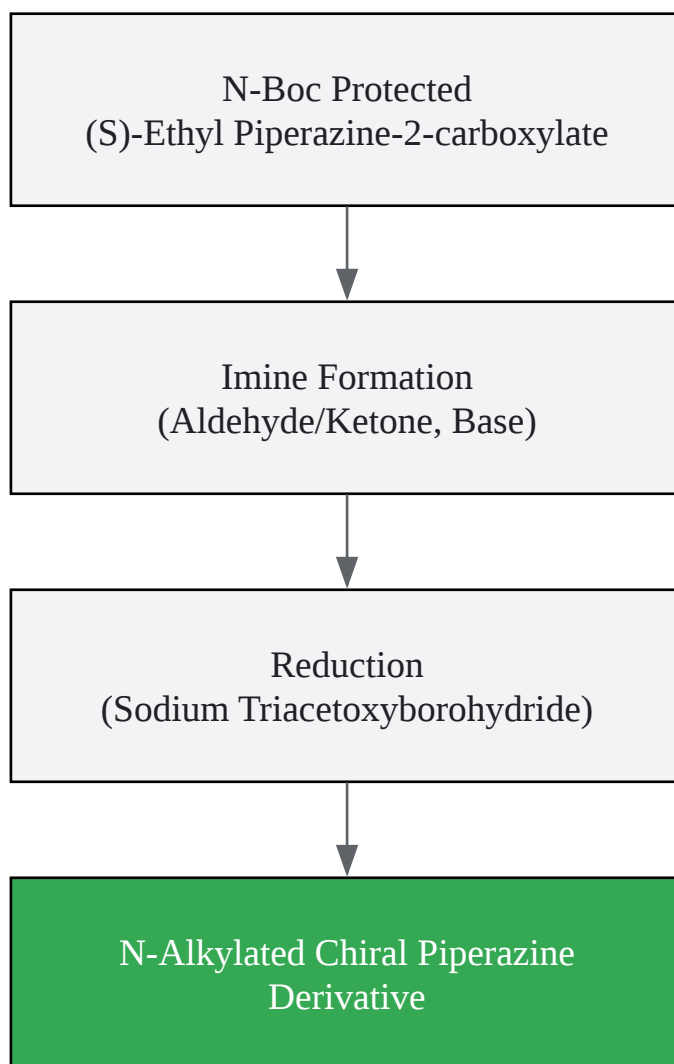
These application notes provide a comprehensive overview of the use of **ethyl piperazine-2-carboxylate dihydrochloride** as a chiral building block in asymmetric synthesis. This versatile synthon is a valuable precursor for the enantioselective synthesis of a wide range of biologically active molecules, particularly in the development of novel therapeutics.

Introduction: The Role of Ethyl Piperazine-2-carboxylate Dihydrochloride

Ethyl piperazine-2-carboxylate dihydrochloride is a chiral heterocyclic compound that serves as a key starting material in asymmetric synthesis. Its piperazine core is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs. The presence of a stereocenter at the C-2 position makes it an ideal synthon for introducing chirality into target molecules, which is crucial for optimizing pharmacological activity and reducing off-target effects. The dihydrochloride salt form enhances its stability and solubility in polar solvents, facilitating its use in various reaction conditions.

The general workflow for utilizing **ethyl piperazine-2-carboxylate dihydrochloride** in asymmetric synthesis often involves initial N-protection, followed by diastereoselective functionalization of the second nitrogen atom, and subsequent modifications.





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